

# A Technical Guide to 4-Iodophenylboronic Acid Pinacol Ester in Synthetic Chemistry

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## Compound of Interest

Compound Name:	2-(4-Iodophenyl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane
Cat. No.:	B1312956

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

4-Iodophenylboronic acid pinacol ester, also known as **2-(4-iodophenyl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane**, is a versatile and highly valuable reagent in modern organic synthesis. Its dual functionality, featuring a reactive boronic ester and an iodine-substituted aromatic ring, makes it a pivotal building block for the construction of complex molecular architectures. This technical guide provides an in-depth overview of the key properties, reactivity, and applications of 4-iodophenylboronic acid pinacol ester, with a focus on its utility in cross-coupling reactions, particularly the Suzuki-Miyaura coupling. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in the field of drug development and fine chemical synthesis.

## Core Properties of 4-Iodophenylboronic Acid Pinacol Ester

A thorough understanding of the physicochemical properties of 4-iodophenylboronic acid pinacol ester is fundamental to its effective application in synthesis. The following tables summarize its key physical, chemical, and safety data.

## Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	$C_{12}H_{16}BIO_2$	<a href="#">[1]</a>
Molecular Weight	329.97 g/mol	<a href="#">[1]</a>
Appearance	White to off-white powder or crystals	<a href="#">[1]</a>
Melting Point	101-105 °C	<a href="#">[1]</a>
CAS Number	73852-88-7	<a href="#">[1]</a>
Purity	Typically ≥97%	<a href="#">[1]</a>

## Solubility Profile

While specific quantitative solubility data for 4-iodophenylboronic acid pinacol ester is not extensively published, a study on the closely related phenylboronic acid pinacol ester provides valuable insights into its general solubility characteristics. It is anticipated to exhibit good solubility in a range of common organic solvents.

Solvent	Expected Solubility
Tetrahydrofuran (THF)	Soluble
Dioxane	Soluble
Toluene	Soluble
Dichloromethane (DCM)	Soluble
Chloroform	Soluble
Acetone	Soluble
Ethyl Acetate	Soluble
Methanol	Sparingly Soluble
Water	Insoluble

Note: The pinacol ester group enhances lipophilicity compared to the corresponding boronic acid, leading to better solubility in nonpolar organic solvents.

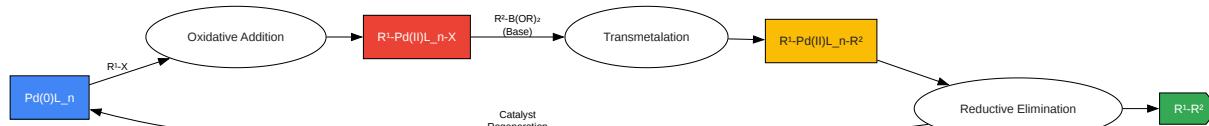
## Reactivity and Applications in Synthesis

The synthetic utility of 4-iodophenylboronic acid pinacol ester is primarily centered around its participation in palladium-catalyzed cross-coupling reactions. The presence of both a boronic ester and an iodo group on the same molecule allows for sequential and site-selective functionalization, making it a powerful tool for the synthesis of biaryls and other complex organic molecules.

## The Suzuki-Miyaura Cross-Coupling Reaction

The Suzuki-Miyaura reaction is a cornerstone of modern organic chemistry, enabling the formation of carbon-carbon bonds between organoboron compounds and organic halides or triflates.<sup>[2]</sup> 4-Iodophenylboronic acid pinacol ester is an excellent substrate for this reaction, serving as the organoboron partner.

The catalytic cycle of the Suzuki-Miyaura reaction is well-established and generally proceeds through three key steps: oxidative addition, transmetalation, and reductive elimination.



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**Figure 1:** Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

In this cycle,  $R^1-X$  represents the organic halide (where  $X$  is I, Br, Cl, or OTf) and  $R^2-B(OR)_2$  represents the organoboron reagent, such as 4-iodophenylboronic acid pinacol ester. A base is required to activate the boronic ester for transmetalation.

## Reactivity Considerations

- **Aryl Halide Partner:** The reactivity of the aryl halide coupling partner generally follows the trend  $I > Br > OTf > Cl$ .<sup>[3]</sup> The iodo-substituent on 4-iodophenylboronic acid pinacol ester makes it a highly reactive coupling partner.
- **Catalyst and Ligand:** The choice of palladium catalyst and ligand is crucial for achieving high yields and turnover numbers. Common catalysts include  $Pd(PPh_3)_4$ ,  $PdCl_2(dppf)$ , and  $Pd(OAc)_2$  with various phosphine ligands (e.g., SPhos, XPhos). The selection depends on the specific substrates and reaction conditions.
- **Base:** A variety of inorganic and organic bases can be used, such as  $K_2CO_3$ ,  $Cs_2CO_3$ ,  $K_3PO_4$ , and organic amines. The base plays a critical role in the transmetalation step.
- **Solvent:** A wide range of solvents can be employed, including toluene, dioxane, THF, and DMF, often with the addition of water.

## Experimental Protocols

The following section provides a representative experimental protocol for a Suzuki-Miyaura coupling reaction using 4-iodophenylboronic acid pinacol ester. This protocol is a generalized procedure and may require optimization for specific substrates.

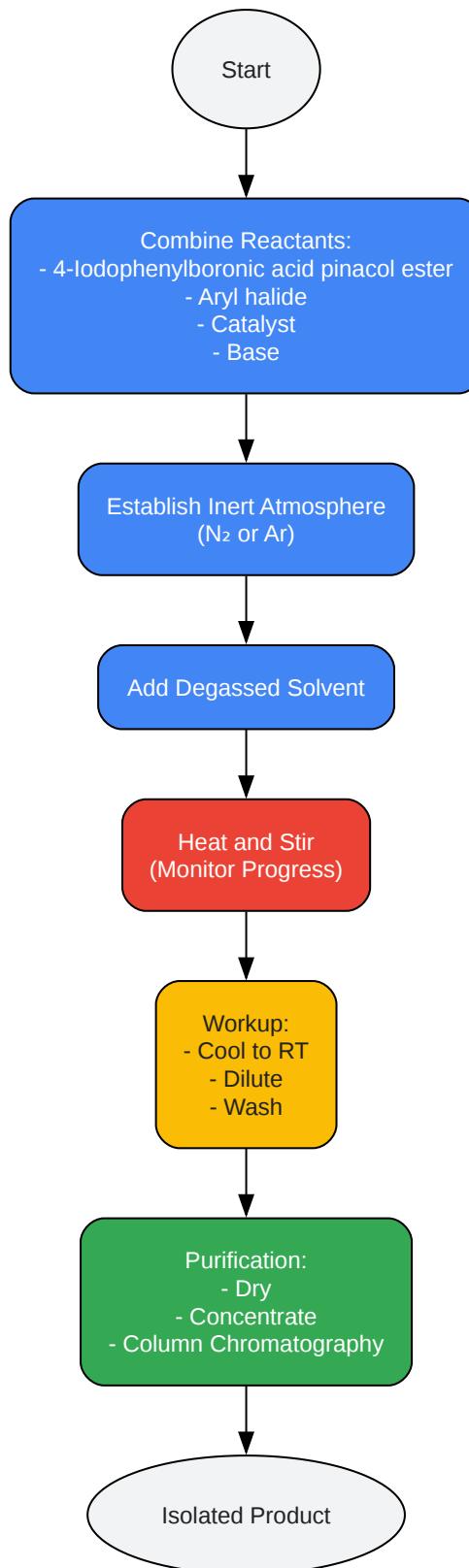
## General Procedure for Suzuki-Miyaura Coupling

### Materials:

- 4-Iodophenylboronic acid pinacol ester (1.0 equiv)
- Aryl or heteroaryl halide (1.2 equiv)
- Palladium catalyst (e.g.,  $Pd(PPh_3)_4$ , 0.05 equiv)
- Base (e.g.,  $K_2CO_3$ , 2.0 equiv)
- Solvent (e.g., Toluene/Water mixture, 10:1 v/v)
- Inert atmosphere (Nitrogen or Argon)

**Procedure:**

- To a dry reaction flask equipped with a magnetic stir bar and a condenser, add 4-iodophenylboronic acid pinacol ester, the aryl halide, the palladium catalyst, and the base.
- Evacuate and backfill the flask with an inert gas (e.g., nitrogen or argon) three times.
- Add the degassed solvent system to the flask via syringe.
- Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir for the required time (monitored by TLC or LC-MS, usually 2-24 hours).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the desired biaryl product.[\[4\]](#)



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**Figure 2:** General experimental workflow for a Suzuki-Miyaura coupling reaction.

## Applications in Drug Discovery and Development

4-Iodophenylboronic acid pinacol ester is a valuable building block in the synthesis of pharmaceuticals and biologically active compounds.<sup>[2]</sup> The biaryl motif is a common structural feature in many approved drugs. The ability to introduce an iodo-functionalized phenyl ring allows for further diversification of the molecular scaffold through subsequent cross-coupling reactions or other transformations.

One notable application is in the synthesis of precursors for radiolabeled imaging agents. The iodine atom can be replaced with a radioactive isotope, such as <sup>123</sup>I or <sup>131</sup>I, for use in single-photon emission computed tomography (SPECT) or positron emission tomography (PET) imaging.

## Stability and Storage

Boronic acid pinacol esters are generally more stable than their corresponding free boronic acids.<sup>[2]</sup> They are less prone to protodeboronation and trimerization to form boroxines. However, they can still be sensitive to moisture and strong acids or bases.

Storage Recommendations:

- Store in a tightly sealed container in a cool, dry place.
- Protect from moisture and light.
- Store under an inert atmosphere (e.g., nitrogen or argon) for long-term storage to prevent degradation.

## Conclusion

4-Iodophenylboronic acid pinacol ester is a powerful and versatile reagent in synthetic organic chemistry. Its key properties, including its dual reactivity and enhanced stability as a pinacol ester, make it an indispensable tool for the construction of complex organic molecules, particularly in the pharmaceutical and materials science industries. A thorough understanding of its reactivity, coupled with optimized experimental protocols, will continue to drive innovation in the synthesis of novel compounds with significant biological and material properties.

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